

Spectroscopic Characterization of 4-(Benzyloxy)phenethyl Decanoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Benzyloxy)phenethyl decanoate

CAS No.: 848484-93-5

Cat. No.: B1532513

[Get Quote](#)

This technical guide provides a detailed analysis of the spectroscopic data for **4-(Benzyloxy)phenethyl decanoate**, a compound of interest for researchers and professionals in drug development and materials science. Given the limited availability of a complete, publicly accessible experimental dataset for this specific molecule, this guide synthesizes predicted spectroscopic data based on established principles and data from analogous structures. This approach offers a robust framework for the characterization and quality control of **4-(Benzyloxy)phenethyl decanoate**.

Molecular Structure and Properties

4-(Benzyloxy)phenethyl decanoate (CAS No: 848484-93-5) is an ester combining a benzyloxy-substituted phenethyl alcohol with decanoic acid.^[1] Its molecular formula is $C_{25}H_{34}O_3$, with a corresponding molecular weight of approximately 382.54 g/mol.^[2] The compound is typically a white to light yellow solid at room temperature.^{[3][4]}



[Click to download full resolution via product page](#)

Caption: A typical workflow for acquiring NMR spectra.

Infrared (IR) Spectroscopy

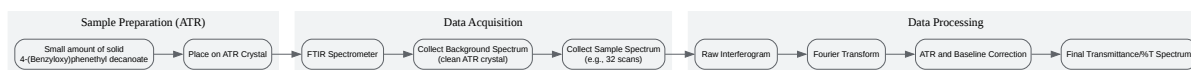
Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. [4]The IR spectrum of **4-(Benzyloxy)phenethyl decanoate** is expected to be dominated by strong absorptions from the ester group and the aromatic rings.

Predicted FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale/Reference
~3030	Medium	Aromatic C-H Stretch	Characteristic of sp ² C-H bonds in the benzene rings.
~2925, 2855	Strong	Aliphatic C-H Stretch	Asymmetric and symmetric stretching of the CH ₂ and CH ₃ groups in the decanoate and phenethyl moieties. A compound with a long alkyl chain showed similar strong absorptions at 2919 and 2847 cm ⁻¹ . [2]
~1735	Strong	C=O Stretch (Ester)	The carbonyl stretch is a very strong and characteristic absorption for esters, typically found around 1750-1735 cm ⁻¹ . [5]
~1610, 1510	Medium	C=C Stretch (Aromatic)	Skeletal vibrations of the aromatic rings.
~1240	Strong	Asymmetric C-O-C Stretch (Ester)	Esters typically show two C-O stretching bands. This is the asymmetric stretch. [5]
~1170	Strong	Symmetric C-O-C Stretch (Ester)	The symmetric C-O stretch in esters. [5]

~1100	Medium	Ar-O-C Stretch (Ether)	Stretching vibration of the benzylic ether linkage.
~740, 695	Strong	C-H Out-of-Plane Bending	Characteristic of monosubstituted benzene (from the benzyl group).

Experimental Protocol for FT-IR Spectroscopy



[Click to download full resolution via product page](#)

Caption: Workflow for obtaining an FT-IR spectrum using an ATR accessory.

Mass Spectrometry (MS)

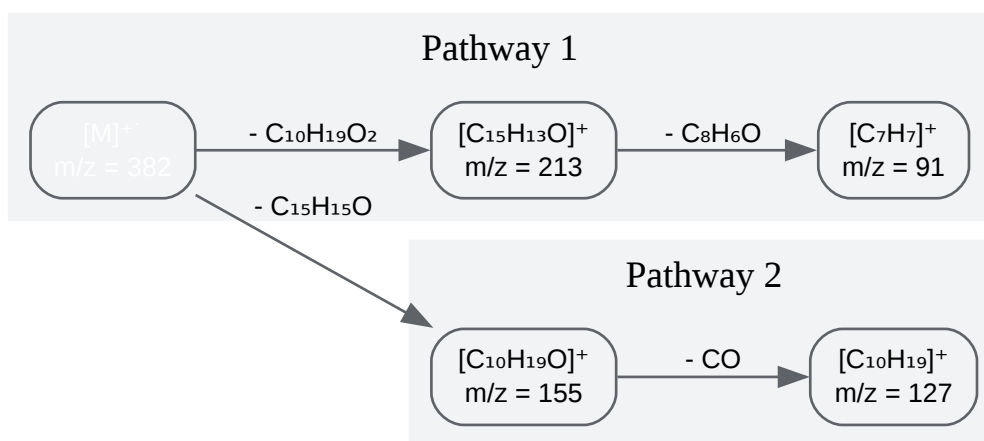
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Predicted Mass Spectrum (Electron Ionization - EI)

Upon electron ionization, **4-(Benzyloxy)phenethyl decanoate** is expected to produce a molecular ion peak (M^{+}) and several characteristic fragment ions.

m/z	Proposed Fragment	Rationale/Reference
382	$[C_{25}H_{34}O_3]^+$	Molecular ion (M^+).
213	$[C_{15}H_{13}O]^+$	Fragment resulting from the cleavage of the ester bond, retaining the benzyloxyphenethyl portion.
155	$[C_{10}H_{19}O]^+$	Decanoyl cation, formed by cleavage of the bond between the carbonyl carbon and the phenethyl oxygen. A common fragmentation for esters. [6]
127	$[C_{10}H_{19}]^+$	Decyl cation, from loss of CO from the decanoyl cation.
105	$[C_7H_5O]^+$	Benzoyl cation, can arise from rearrangements.
91	$[C_7H_7]^+$	Tropylium ion, a very stable fragment characteristic of benzyl groups.

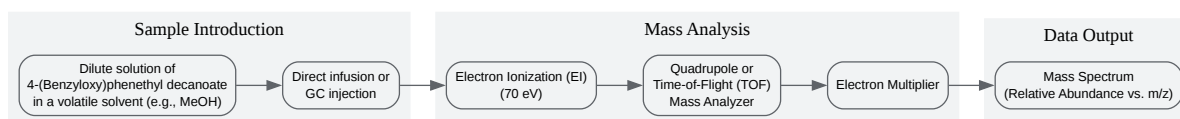
Key Fragmentation Pathways



[Click to download full resolution via product page](#)

Caption: Predicted major fragmentation pathways for **4-(Benzyloxy)phenethyl decanoate** in EI-MS.

Experimental Protocol for Mass Spectrometry



[Click to download full resolution via product page](#)

Caption: A generalized workflow for obtaining an EI mass spectrum.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **4-(Benzyloxy)phenethyl decanoate**. By combining theoretical predictions with data from analogous compounds, a detailed and scientifically grounded framework for the NMR, IR, and MS analysis of this molecule has been established. These data and protocols can serve as a valuable resource for researchers in the synthesis, purification, and application of this and structurally related compounds, ensuring product quality and facilitating further research and development.

References

- Guo, B., Xue, J.-Y., Li, H.-X., Tan, D.-W., & Lang, J.-P. (2016). Design of recyclable TEMPO derivatives bearing ionic liquid moiety and N,N-bidentate group for highly efficient Cu(I)-catalyzed conversion of alcohols into aldehydes and imines. *RSC Advances*, 6(10), 8345–8353. [[Link](#)]
- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Retrieved from [[Link](#)]

- ResearchGate. (n.d.). FT-IR spectrum of 4-(diethylamino)benzylidene-4'-dodecyloxyaniline. Retrieved from [[Link](#)]
- Scientific Reports. (2022). FT-IR characteristics, phenolic profiles and inhibitory potential against digestive enzymes of 25 herbal infusions. Retrieved from [[Link](#)]
- YouTube. (2023, January 25). Mass Spectrometry Part 4-Fragmentation in Ethers. Retrieved from [[Link](#)]
- Indonesian Journal of Science & Technology. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material. Retrieved from [[Link](#)]
- Spectroscopy Online. (2018, July 1). The C=O Bond, Part VI: Esters and the Rule of Three. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. 4-(Benzyloxy)phenethyl Decanoate | 848484-93-5 | Tokyo Chemical Industry UK Ltd. [[tcichemicals.com](https://www.tcichemicals.com)]
- 4. FT-IR characteristics, phenolic profiles and inhibitory potential against digestive enzymes of 25 herbal infusions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [spectroscopyonline.com](https://www.spectroscopyonline.com) [[spectroscopyonline.com](https://www.spectroscopyonline.com)]
- 6. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Spectroscopic Characterization of 4-(Benzyloxy)phenethyl Decanoate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1532513/docs#spectroscopic-characterization-of-4-benzyloxy-phenethyl-decanoate-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)